

# Essential Safety and Logistical Guidance for Handling NSC 617145

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## Compound of Interest

Compound Name: NSC 617145

Cat. No.: B056939

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This document provides critical safety protocols and logistical plans for the handling and disposal of **NSC 617145**, a potent inhibitor of Werner syndrome helicase (WRN). Adherence to these guidelines is essential to ensure a safe laboratory environment and to minimize risks associated with the handling of this chemical compound.

## Hazard Identification and Personal Protective Equipment (PPE)

**NSC 617145** is classified with the following hazard codes: H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).<sup>[1]</sup> A comprehensive personal protective equipment (PPE) strategy is mandatory for all personnel handling this compound.

Table 1: Required Personal Protective Equipment (PPE) for Handling **NSC 617145**

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use. Dispose of contaminated gloves immediately in designated hazardous waste containers.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where NSC 617145 is handled.
Body	Laboratory coat	A buttoned lab coat must be worn to protect against skin contact.
Respiratory	Use in a well-ventilated area	All handling of powdered NSC 617145 should be performed in a certified chemical fume hood to avoid inhalation of dust.

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability and integrity of **NSC 617145** and ensuring the safety of laboratory personnel.

### Handling Procedures:

- **Engineering Controls:** All weighing and solution preparation of **NSC 617145** powder should be conducted in a chemical fume hood.
- **Avoidance of Contamination:** Use dedicated spatulas and weighing papers. Avoid creating dust.

- Solution Preparation: **NSC 617145** is soluble in DMSO.[\[1\]](#) Prepare solutions in a fume hood, adding the solvent to the powder slowly to avoid splashing.

## Storage Procedures:

- Temperature: Store **NSC 617145** at 2-8°C.[\[1\]](#)
- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.
- Location: Store in a designated, clearly labeled area for chemical reagents.

Table 2: Chemical and Physical Properties of **NSC 617145**

Property	Value
Molecular Weight	400.04 g/mol
Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>4</sub> N <sub>2</sub> O <sub>4</sub>
Appearance	White to light brown powder <a href="#">[1]</a>
Solubility	Soluble in DMSO (3 mg/mL) <a href="#">[1]</a>
CAS Number	203115-63-3

## Emergency Procedures

In the event of an emergency, follow these procedures and always report incidents to your laboratory supervisor.

## First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing. Wash affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Accidental Release Measures:

- Small Spills (Powder):
  - Evacuate the immediate area.
  - Wearing appropriate PPE, gently cover the spill with a damp paper towel to avoid creating dust.
  - Carefully scoop the material into a labeled hazardous waste container.
  - Clean the spill area with a suitable solvent (e.g., isopropanol) and then with soap and water.
- Large Spills:
  - Evacuate the laboratory and alert others in the vicinity.
  - Contact your institution's environmental health and safety (EHS) department immediately.
  - Prevent entry into the affected area until cleared by EHS personnel.

## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, or foam extinguisher.
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.
- Specific Hazards: In case of fire, hazardous decomposition products may be released.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.

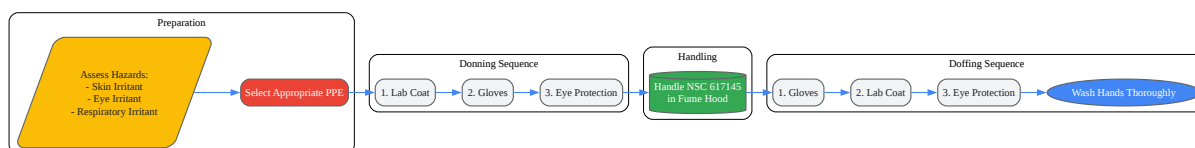
## Disposal Plan

All waste containing **NSC 617145** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.

- Solid Waste: Collect all solid waste, including contaminated gloves, weighing papers, and pipette tips, in a clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **NSC 617145** in a sealed, labeled hazardous waste container.
- Consultation: Contact your institution's EHS department for specific disposal procedures and to arrange for waste pickup.

## Visual Workflow and Logical Relationships

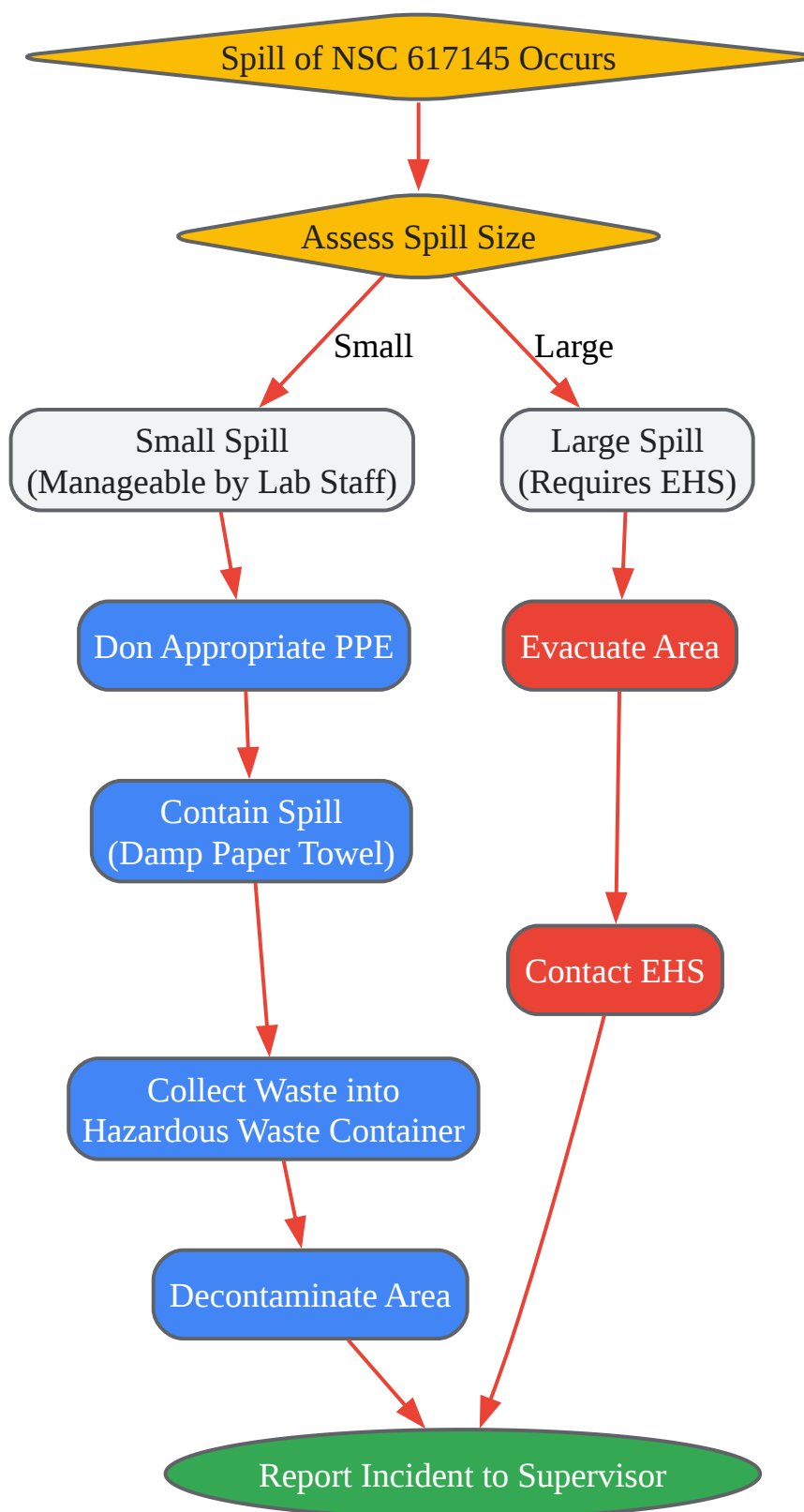
Diagram 1: Personal Protective Equipment (PPE) Workflow



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A workflow for the correct donning and doffing of PPE when handling **NSC 617145**.

Diagram 2: Spill Response Logic



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A decision-making diagram for responding to a spill of **NSC 617145**.

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## References

- 1. NSC 617145  $\geq 98\%$  (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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